

GSK143 Dihydrochloride: Application Notes and Protocols for Researchers

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Compound of Interest

Compound Name: GSK143 dihydrochloride

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For researchers, scientists, and drug development professionals, this document provides detailed application notes and protocols for the use of **GSK143 dihydrochloride**, a potent and selective spleen tyrosine kinase (SYK) inhibitor. This guide includes comprehensive data on its solubility in DMSO, methodologies for its application in key experiments, and visual representations of its mechanism of action.

Summary of Quantitative Data

GSK143 dihydrochloride exhibits excellent solubility in DMSO, making it a versatile tool for a wide range of in vitro studies. The following tables summarize its key properties and inhibitory concentrations.

Solvent	Solubility	Molar Equivalent	Notes
DMSO	≥ 50 mg/mL	120.39 mM	Saturation point is not fully determined. [1]
Water	100 mg/mL	240.78 mM	Requires sonication to dissolve. [1]
Water (alternative)	2 mg/mL	Clear solution when warmed.	

Table 1: Solubility of **GSK143 Dihydrochloride**.

Target	pIC50	IC50	Cell Line/System
SYK	7.5	31.6 nM	Ramos cells (anti-IgM induced)
Phosphorylated Erk (pErk)	7.1	79.4 nM	
Chronic Lymphocytic Leukaemia (CLL) cells	323 nM		

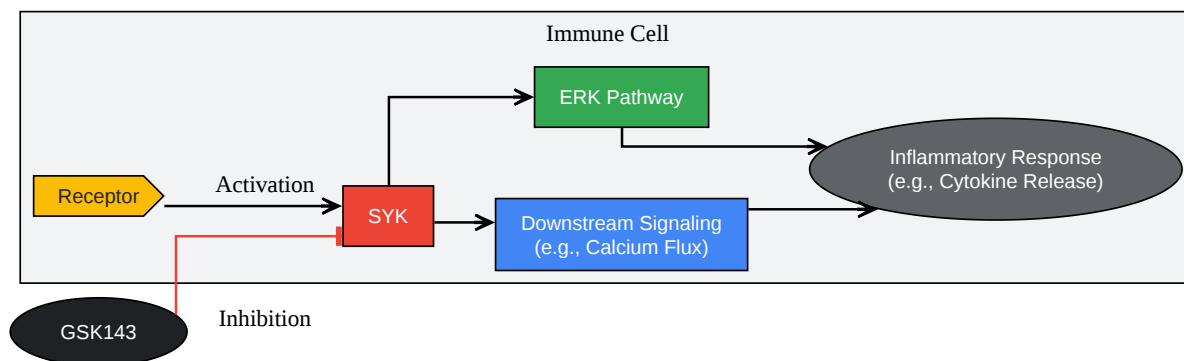
Table 2: In Vitro Inhibitory Activity of **GSK143 Dihydrochloride**.[\[1\]](#)

Kinase	pIC50
ZAP-70	4.7
LCK	5.3
LYN	5.4
JAK1	5.8
JAK2	5.8
JAK3	5.7
Aurora B	4.8

Table 3: Selectivity Profile of GSK143 Against Other Kinases.[\[1\]](#)[\[2\]](#)

Signaling Pathway

GSK143 dihydrochloride primarily acts by inhibiting spleen tyrosine kinase (SYK), a key enzyme in the signaling pathways of various immune cells.[\[3\]](#) SYK plays a crucial role in coupling activated immune receptors to downstream signaling events that mediate cellular responses such as proliferation, differentiation, and phagocytosis.[\[3\]](#) By inhibiting SYK, GSK143 can effectively block these downstream pathways, including the ERK signaling cascade, leading to a reduction in inflammatory responses.[\[1\]](#)[\[4\]](#)



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Caption: GSK143 inhibits SYK, blocking downstream signaling pathways.

Experimental Protocols

Preparation of Stock Solutions

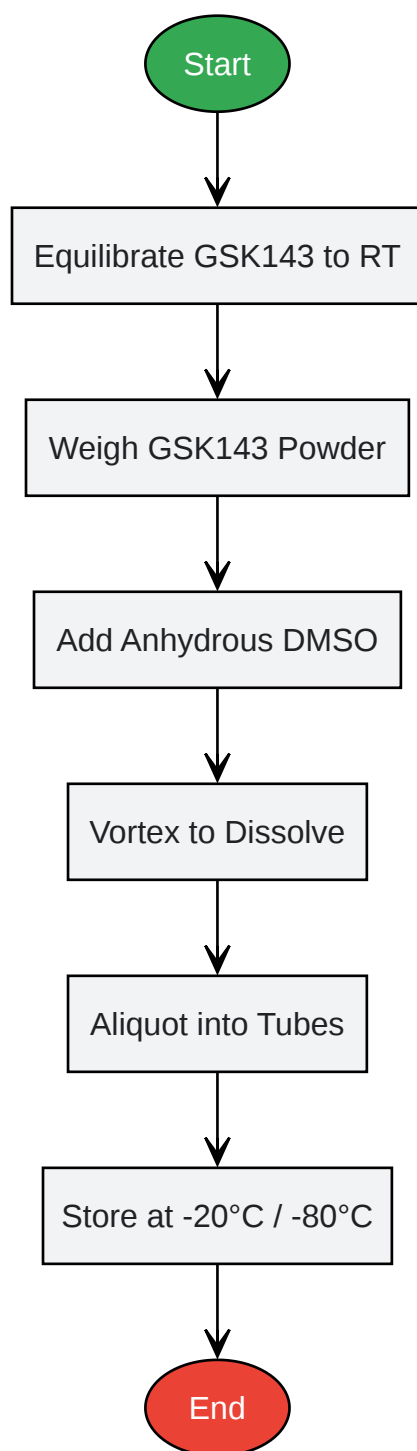
Objective: To prepare a concentrated stock solution of **GSK143 dihydrochloride** in DMSO for in vitro experiments.

Materials:

- **GSK143 dihydrochloride** powder
- Anhydrous DMSO
- Sterile microcentrifuge tubes
- Vortex mixer
- Calibrated micropipettes

Protocol:

- Equilibrate the **GSK143 dihydrochloride** powder to room temperature before opening the vial to prevent moisture absorption.
- Aseptically weigh the desired amount of **GSK143 dihydrochloride** powder.
- Add the appropriate volume of anhydrous DMSO to achieve the desired stock concentration (e.g., for a 10 mM stock solution, dissolve 4.15 mg of **GSK143 dihydrochloride** in 1 mL of DMSO).
- Vortex the solution thoroughly until the powder is completely dissolved. Gentle warming (37°C) can be applied if necessary.
- Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.
- Store the stock solution at -20°C or -80°C for long-term storage.



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Caption: Workflow for preparing **GSK143 dihydrochloride** stock solution.

In Vitro Cell-Based Assay Protocol

Objective: To assess the inhibitory effect of **GSK143 dihydrochloride** on a specific cellular response (e.g., cytokine production).

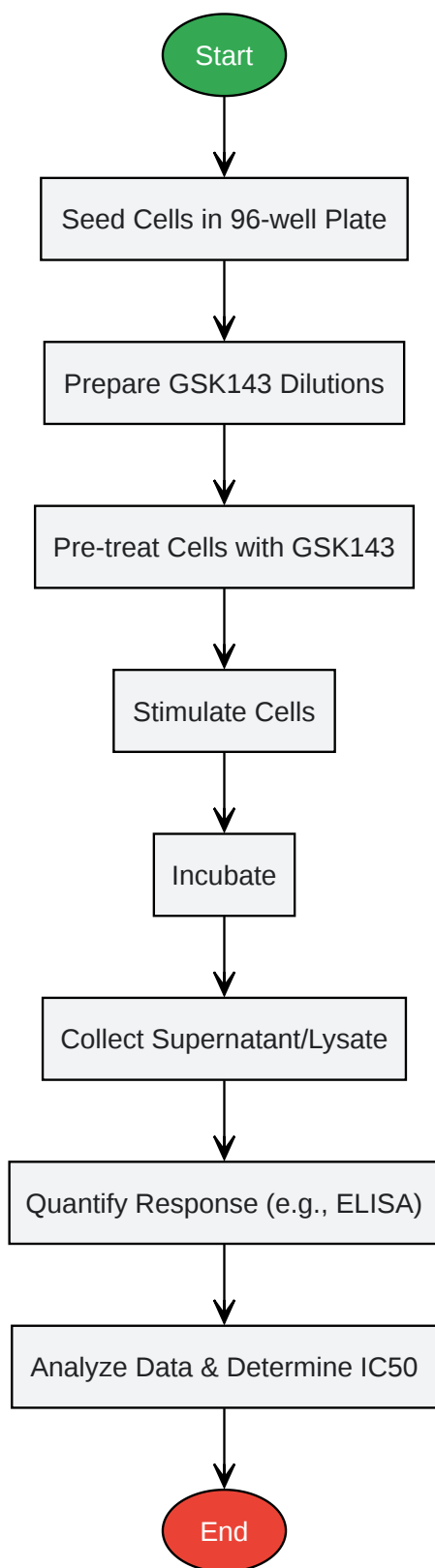
Materials:

- Cells of interest (e.g., macrophages, B-cells)
- Cell culture medium and supplements
- **GSK143 dihydrochloride** stock solution (in DMSO)
- Stimulating agent (e.g., LPS, anti-IgM)
- Assay plates (e.g., 96-well plates)
- Detection reagents (e.g., ELISA kit for cytokine measurement)
- Plate reader

Protocol:

- Seed the cells in a 96-well plate at the desired density and allow them to adhere overnight.
- Prepare serial dilutions of the **GSK143 dihydrochloride** stock solution in cell culture medium to achieve the final desired concentrations. Ensure the final DMSO concentration is consistent across all wells and does not exceed a level toxic to the cells (typically <0.5%).
- Pre-treat the cells with the different concentrations of **GSK143 dihydrochloride** for a specified period (e.g., 1 hour). Include a vehicle control (medium with the same concentration of DMSO).
- Stimulate the cells with the appropriate agonist to induce the cellular response.
- Incubate the plate for the required duration for the response to occur.
- Collect the cell supernatant or cell lysate, depending on the assay.

- Quantify the cellular response using the appropriate detection method (e.g., ELISA for cytokine levels).
- Analyze the data to determine the IC₅₀ of **GSK143 dihydrochloride**.



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Caption: Workflow for a typical in vitro cell-based assay with GSK143.

In Vivo Formulation Protocol

For in vivo studies, **GSK143 dihydrochloride** can be formulated using DMSO as a co-solvent. The following are example protocols for preparing dosing solutions.

Protocol 1: DMSO/PEG300/Tween-80/Saline Formulation[2]

- Prepare a stock solution of **GSK143 dihydrochloride** in DMSO (e.g., 25 mg/mL).
- In a sterile tube, add 10% of the final volume from the DMSO stock solution.
- Add 40% of the final volume of PEG300 and mix thoroughly.
- Add 5% of the final volume of Tween-80 and mix until the solution is clear.
- Add 45% of the final volume of saline and mix well. This protocol yields a clear solution with a solubility of ≥ 2.5 mg/mL (6.02 mM).

Protocol 2: DMSO/SBE- β -CD in Saline Formulation[1]

- Prepare a stock solution of **GSK143 dihydrochloride** in DMSO (e.g., 25 mg/mL).
- Prepare a 20% solution of SBE- β -CD in saline.
- In a sterile tube, add 10% of the final volume from the DMSO stock solution.
- Add 90% of the final volume of the 20% SBE- β -CD in saline solution and mix thoroughly. This protocol also results in a clear solution with a solubility of ≥ 2.5 mg/mL (6.02 mM).

Protocol 3: DMSO/Corn Oil Formulation[2]

- Prepare a stock solution of **GSK143 dihydrochloride** in DMSO (e.g., 25 mg/mL).
- In a sterile tube, add 10% of the final volume from the DMSO stock solution.
- Add 90% of the final volume of corn oil and mix thoroughly. This formulation also provides a clear solution with a solubility of ≥ 2.5 mg/mL (6.02 mM).

Note: When preparing formulations, if precipitation or phase separation occurs, gentle heating and/or sonication can be used to aid dissolution.[2] For continuous dosing periods exceeding half a month, the corn oil-based formulation should be used with caution.[2]

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